

# Ethyl 2-bromothiazole-5-carboxylate physical properties

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## Compound of Interest

Compound Name: Ethyl 2-bromothiazole-5-carboxylate

Cat. No.: B1587100

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## An In-depth Technical Guide on the Physical Properties of Ethyl 2-bromothiazole-5-carboxylate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. **Ethyl 2-bromothiazole-5-carboxylate** is a heterocyclic building block of interest in medicinal chemistry and materials science. This document provides a detailed overview of its core physical characteristics, supported by generalized experimental protocols for their determination.

## Physicochemical Data Summary

The quantitative physical properties of **Ethyl 2-bromothiazole-5-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
CAS Number	41731-83-3	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO <sub>2</sub> S	[1][2][3][4]
Molecular Weight	236.09 g/mol	[1][2][3]
Physical Form	Solid, Liquid	[4]
Boiling Point	216-217 °C	[1][5]
Density	1.581 g/mL at 25 °C	[1][5]
Refractive Index	n <sub>20/D</sub> 1.5530	[5]
Flash Point	>110 °C (>230 °F) - closed cup	[5]
Purity	≥97%	[1][4]
InChI	1S/C6H6BrNO2S/c1-2-10-5(9)4-3-8-6(7)11-4/h3H,2H2,1H3	[1][4]
SMILES	CCOC(=O)c1cnc(Br)s1	[1]

Note: There are conflicting reports regarding the physical form of this compound, with some sources listing it as a solid and others as a liquid.[4] This discrepancy may be due to the presence of impurities or differences in ambient temperature.

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a chemical compound like **Ethyl 2-bromothiazole-5-carboxylate**.

### Determination of Melting and Boiling Points

**Melting Point:** The melting point is determined using a capillary melting point apparatus. A small, powdered sample of the crystalline solid is packed into a thin-walled capillary tube. The tube is placed in the heating block of the apparatus, and the temperature is raised slowly. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted.

**Boiling Point:** For the boiling point, the distillation method is commonly employed. The liquid sample is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask. The flask is heated, and the temperature is recorded when the liquid is boiling and its vapor is condensing on the thermometer bulb, resulting in a steady temperature reading.

## Measurement of Density

The density of a liquid is typically determined using a pycnometer or a digital density meter.

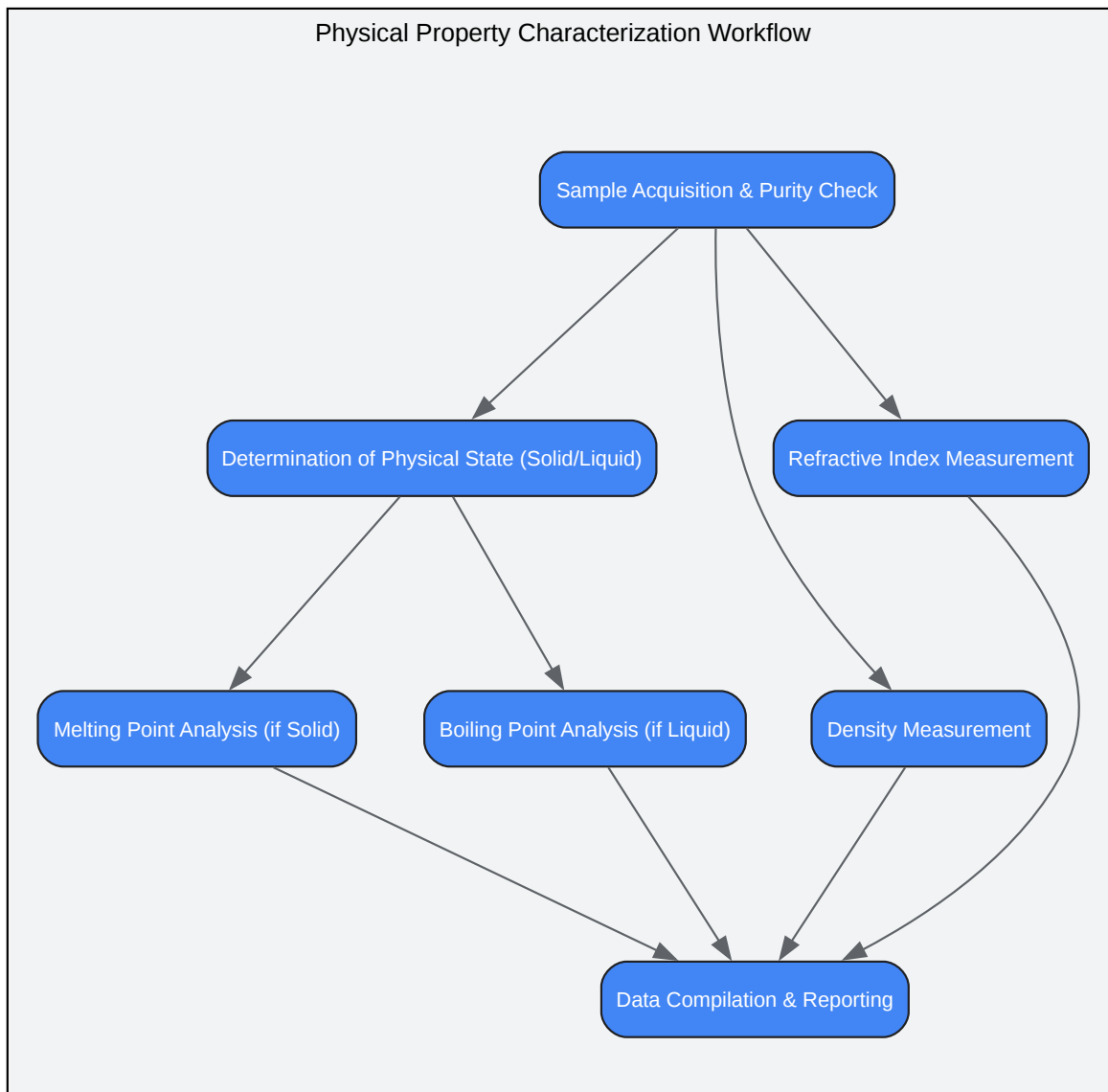
- **Pycnometer Method:** A pycnometer of a known volume is first weighed empty. It is then filled with the sample liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The temperature of the sample is carefully controlled and recorded as density is temperature-dependent.

## Measurement of Refractive Index

The refractive index is measured using a refractometer, most commonly an Abbé refractometer. A few drops of the liquid sample are placed on the prism surface. Light is passed through the sample, and the instrument measures the angle of refraction. The refractive index is read directly from the instrument's scale. The temperature is maintained at a specific value, typically 20°C, as the refractive index is sensitive to temperature changes.

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the characterization of the physical properties of a chemical substance.



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Caption: Workflow for Physical Property Analysis.

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## References

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